

physical and chemical properties of 1-Phenyl-1,2-propanedione

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Compound of Interest

Compound Name: 1-Phenyl-1,2-propanedione

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An In-depth Technical Guide to 1-Phenyl-1,2-propanedione

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-Phenyl-1,2-propanedione**, a versatile α -diketone with applications in organic synthesis and as a photoinitiator. The information is presented to support research and development activities, with a focus on clarity and accessibility of key data.

Core Properties and Data

1-Phenyl-1,2-propanedione, also known as acetylbenzoyl, is a yellow liquid at room temperature with a characteristic pungent, plastic-like odor.^{[1][2][3][4]} It is an important intermediate in various chemical syntheses and has been identified as a volatile flavor compound in natural products like coffee and honey.^{[2][4]}

Physical Properties

The key physical properties of **1-Phenyl-1,2-propanedione** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₈ O ₂	[1][5]
Molecular Weight	148.16 g/mol	[1][5]
Appearance	Yellow liquid	[1][3]
Odor	Pungent, plastic-like	[2][4]
Melting Point	< 20 °C	[1]
Boiling Point	103-105 °C at 14 mmHg	[1][2]
Density	1.101 g/mL at 25 °C	[6][7]
Refractive Index	n ₂₀ /D 1.532	[2][6]
Solubility	2.6 mg/mL in water at 20 °C.[1] Soluble in chloroform and slightly soluble in hexane and methanol.[4]	[1][4]
Flash Point	84 °C (183.2 °F) - closed cup	[3]

Chemical and Spectroscopic Data

Key chemical identifiers and references to spectroscopic data are provided below.

Identifier/Data	Value/Reference	Source(s)
CAS Number	579-07-7	[5]
IUPAC Name	1-phenylpropane-1,2-dione	[1][5]
Synonyms	Acetyl benzoyl, Benzoyl methyl ketone, Methylphenylglyoxal	[5]
¹ H NMR Spectrum	Available at ChemicalBook	[8]
IR Spectrum	Available at NIST WebBook and ChemicalBook	[9][10]
InChI Key	BVQVLAIMHVDZEL-UHFFFAOYSA-N	

Experimental Protocols

Synthesis of 1-Phenyl-1,2-propanedione

A common method for the synthesis of **1-Phenyl-1,2-propanedione** involves the oxidation of propiophenone.[4] Another detailed synthesis is described starting from propiophenone and bromine. The following is a summary of the experimental protocol:

Materials:

- Propiophenone
- Anhydrous aluminum chloride
- Ether
- Bromine
- Sodium
- Methanol
- Chloroform

- Sodium sulfate
- Concentrated hydrochloric acid

Procedure:

- A mixture of propiophenone and anhydrous aluminum chloride in ether is prepared.
- Bromine is added at a rate that maintains a gentle reflux. After the addition is complete, the mixture is heated to reflux overnight.
- The solvent is removed under vacuum to yield a dark red/orange oil.
- This oil is slowly added to a solution of sodium in methanol, maintaining a temperature below 20°C.
- Concentrated hydrochloric acid is added, and the mixture is stirred at room temperature for one hour.
- The precipitate is filtered off, and the filtrate volume is reduced by distillation.
- The residue is partitioned between chloroform and water. The aqueous phase is extracted twice more with chloroform.
- The combined chloroform solutions are dried over sodium sulfate and evaporated to dryness.
- The final product is obtained by fractional distillation under vacuum.[11]

A schematic representation of this synthesis workflow is provided below.



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Synthesis of **1-Phenyl-1,2-propanedione** Workflow.

Another synthetic route involves the reaction of propiophenone with ethyl nitrite in the presence of hydrogen chloride to form an oxime intermediate, which is then hydrolyzed to the final product.^[12]

Analytical Methods

Detailed experimental protocols for the spectroscopic analysis of **1-Phenyl-1,2-propanedione** are not available in the provided search results. However, a general approach for obtaining such data is as follows:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A sample of **1-Phenyl-1,2-propanedione** would be dissolved in a suitable deuterated solvent (e.g., CDCl₃). The ¹H and ¹³C NMR spectra would then be acquired on an NMR spectrometer. The chemical shifts, coupling constants, and integration of the peaks would be analyzed to confirm the structure of the molecule.
- **Infrared (IR) Spectroscopy:** A thin film of the liquid sample would be placed between two salt plates (e.g., NaCl or KBr), or the spectrum could be obtained using an Attenuated Total Reflectance (ATR) accessory. The IR spectrum would be recorded, and the characteristic absorption bands for the functional groups (e.g., C=O stretching for the ketone groups, C-H stretching for the aromatic and aliphatic protons) would be identified to confirm the compound's identity.

Reactivity and Applications

1-Phenyl-1,2-propanedione is a versatile compound with applications in various fields. It is used as a photoinitiator in dental resins. It also serves as an intermediate in the synthesis of more complex molecules, including opioid receptor agonists for gastrointestinal disorders.^{[2][4]} Its reactivity is characterized by the presence of two adjacent carbonyl groups, making it susceptible to a range of chemical transformations. For instance, it can be reduced to 1-phenyl-1,2-propanediol using reducing agents like baker's yeast.^{[13][14]}

Safety Information

1-Phenyl-1,2-propanedione is considered hazardous. It is harmful if swallowed and causes skin and serious eye irritation.^[3] It may also cause respiratory irritation.^[3] The following table summarizes the key safety information.

Hazard Information	Details	Source(s)
Signal Word	Warning	
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	
Precautionary Statements	P261, P264, P271, P301+P312, P302+P352, P305+P351+P338	
Personal Protective Equipment	Dust mask type N95 (US), Eyeshields, Gloves	[15]
Storage	Store in a well-ventilated place. Keep container tightly closed.	[15][16]

For comprehensive safety information, it is essential to consult the full Safety Data Sheet (SDS) from the supplier.[3][15][16]

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